

Application of Neodymium-143 in Sedimentary Provenance Studies: A Detailed Guide

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Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

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Introduction

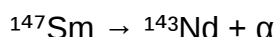
The study of sediment provenance, the determination of the origin of sediments, is fundamental to understanding Earth's surface processes, paleogeography, and the evolution of mountain belts and sedimentary basins. Neodymium (Nd) isotopes, particularly the radiogenic isotope **Neodymium-143** (^{143}Nd), serve as a powerful and robust tracer for elucidating the provenance of sedimentary rocks. The ^{143}Nd isotope is produced by the alpha decay of Samarium-147 (^{147}Sm) with a very long half-life of approximately 106 billion years.[1] This long half-life makes the Sm-Nd isotope system particularly useful for dating ancient geological materials and tracing the origin of sediments derived from the erosion of continental crust.[2][3]

The principle behind using Nd isotopes in provenance studies lies in the distinct isotopic signatures of different crustal terranes. Older continental crust, having had more time for ^{147}Sm to decay to ^{143}Nd , generally exhibits less radiogenic Nd isotope ratios (lower $^{143}\text{Nd}/^{144}\text{Nd}$ values). In contrast, younger crustal material, such as that derived from recent volcanic activity, has a more radiogenic signature (higher $^{143}\text{Nd}/^{144}\text{Nd}$ values).[4] These isotopic fingerprints are largely preserved during weathering, erosion, transport, and deposition, making ^{143}Nd an effective tracer of sediment origin.[1][5]

This application note provides a comprehensive overview of the use of ^{143}Nd in sedimentary provenance studies, including detailed experimental protocols, data presentation guidelines, and a conceptual framework for data interpretation.

Principle of the Method

The Sm-Nd isotopic system is based on the following decay equation:



The abundance of ^{143}Nd in a rock or sediment is a function of its initial ^{143}Nd content and the amount of ^{147}Sm that has decayed over time. The isotopic composition of Neodymium is typically expressed as the ratio of ^{143}Nd to a stable, non-radiogenic isotope, ^{144}Nd . This ratio is often reported in epsilon notation (ϵNd), which compares the measured $^{143}\text{Nd}/^{144}\text{Nd}$ ratio of a sample to that of a chondritic uniform reservoir (CHUR), representing the primitive mantle.^{[6][7]}

$$\epsilon\text{Nd}(t) = [(^{143}\text{Nd}/^{144}\text{Nd})_{\text{sample}}(t) / (^{143}\text{Nd}/^{144}\text{Nd})_{\text{CHUR}}(t) - 1] * 10,000$$

where (t) is the time of interest. A positive ϵNd value indicates a source that is more radiogenic than the primitive mantle (e.g., young volcanic rocks), while a negative ϵNd value suggests a source that is less radiogenic (e.g., old continental crust).

Data Presentation

Quantitative data from sedimentary provenance studies using Nd isotopes are crucial for comparative analysis. The following tables summarize representative $\epsilon\text{Nd}(0)$ and $^{143}\text{Nd}/^{144}\text{Nd}$ values for sediments from various major river systems and potential source rocks, illustrating the range of isotopic compositions encountered in different geological settings.

Table 1: Neodymium Isotope Compositions of Sediments from Major River Systems

River System	Sample Location	$^{143}\text{Nd}/^{144}\text{Nd}$	$\epsilon\text{Nd}(0)$	Potential Source Rocks	Reference
Amazon River					
Solimões River	Suspended Sediment	-	-8.9 to -9.9	Andean volcanic arc	[6]
Madeira River	Suspended Sediment	-	-10.8 to -12.1	Paleozoic sedimentary rocks (Andes)	[6]
Amazon Delta	Modern Sediments	-	-10.5 to -10.7	Mixture of Andean and cratonic sources	[6]
Indus River					
Indus Fan	Pleistocene Sediment	-	-11 to -15	Karakoram, arc batholiths, High Himalaya	[8]
Modern Indus River	Lower Reaches	-	Radiogenic grains common	Nanga Parbat, Lesser Himalaya	[8]
South China Sea					
Core MD05-2901	Detritus Fractions	-	Variable	Mekong, Red, and Pearl Rivers; SW Taiwan rivers	[9]

Southwestern Atlantic Margin					
Core 7616	Sediments	0.51207 - 0.51214	-9.6 to -11.0	Paraná basin (basalts)	[7]
Core 7620	Sediments	0.51174 - 0.51181	-16.1 to -17.5	Ribeira belt (metasediments)	[7]
Himalayan Rivers					
Tethyan Himalayan Sequence	Late Triassic Turbidite	-	-3.45 to -7.34 (at 210 Ma)	Lhasa block	[10]
Tethyan Himalayan Sequence	Early Cretaceous Meta-sediments	-	-15.24 to -16.61 (at 130 Ma)	Greater Himalayan Crystalline Complex	[10]
Bay of Bengal	Sediment Core	Variable	Variable	Higher and Lesser Himalaya, Peninsular India	[11]

Table 2: Neodymium Isotope Compositions of Potential Source Rocks

Source Rock Type	Location	$^{143}\text{Nd}/^{144}\text{Nd}$	$\epsilon\text{Nd}(0)$	Reference
Cratonic Rocks	Amazon Craton	-	-17 to -45	
Andean Volcanic Arc	Andes Mountains	-	> -12.1	[6]
Juvenile Arc Rocks	Ladakh and Kohistan Arcs	-	0 to +8	
Gneissic Basement	Nanga Parbat Massif	-	-18 to -30	[8]
Mantle-Derived Basalt	Mid-Oceanic Ridge	-	~0 to +12	[9]
Old Granitic Craton	Global Average	-	-10 to -56	[9]

Experimental Protocols

The following is a detailed methodology for the analysis of Neodymium isotopes in sedimentary rocks for provenance studies, synthesized from various sources.[5][12][13][14]

1. Sample Preparation

- 1.1. Sample Selection and Crushing: Select fresh, unweathered sediment or sedimentary rock samples. Clean the samples to remove any surface contamination. Crush the samples into a fine powder (<100 mesh) using a ceramic or agate mortar and pestle to ensure homogeneity.
- 1.2. Leaching (Optional): To remove any post-depositional carbonate or oxide coatings that may have a different Nd isotopic signature, a leaching step can be performed. This typically involves treating the powdered sample with a weak acid, such as dilute acetic acid or hydrochloric acid.
- 1.3. Digestion: Accurately weigh approximately 100-200 mg of the powdered sample into a clean PFA vessel. Add a mixture of concentrated hydrofluoric acid (HF) and nitric acid

(HNO₃) (typically in a 2:1 ratio).[14] Heat the mixture on a hot plate at approximately 160°C for at least 48 hours to ensure complete dissolution of silicate minerals. After evaporation to dryness, add a small amount of concentrated perchloric acid (HClO₄) and heat to remove any remaining fluorides. Finally, dissolve the residue in 6 M hydrochloric acid (HCl).[14]

2. Chemical Separation of Neodymium

The separation of Nd from other elements, particularly from Samarium (Sm) which has an isobaric interference at mass 144, is a critical step. This is typically achieved using a two-stage ion-exchange chromatography process.

- 2.1. Cation Exchange Chromatography: The first stage separates the Rare Earth Elements (REEs) as a group from major elements. A cation exchange resin (e.g., Bio-Rad AG50W-X8) is used.[13] The sample solution in HCl is loaded onto the column. Major elements are eluted with a lower concentration of HCl (e.g., 2.5 M), while the REE fraction is subsequently eluted with a higher concentration of HCl (e.g., 6 M).[13]
- 2.2. Nd Separation using Ln-specific Resin: The second stage separates Nd from other REEs. An extraction chromatography resin with a high affinity for REEs (e.g., Eichrom Ln Resin) is used. The REE fraction from the first column is loaded onto this column. A dilute acid, such as 0.25 M HCl, is used as the eluent.[14] The different REEs are eluted sequentially based on their atomic number. The Nd fraction is collected at a specific elution volume, which should be pre-calibrated using a standard solution.

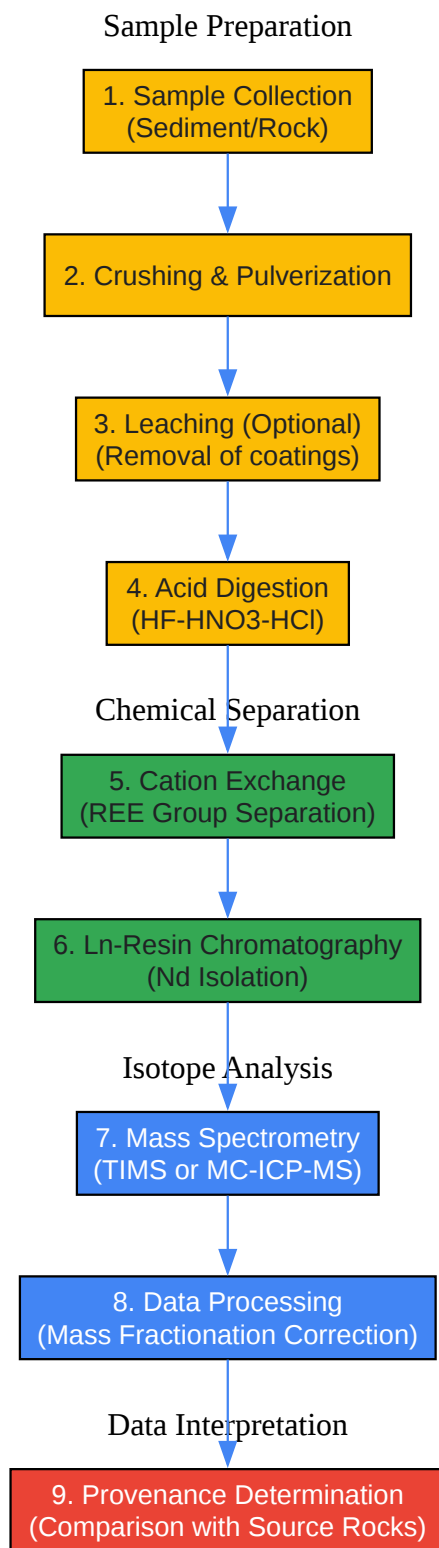
3. Mass Spectrometry

- 3.1. Isotope Ratio Measurement: The purified Nd fraction is analyzed using a Thermal Ionization Mass Spectrometer (TIMS) or a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).[7][12] The sample is loaded onto a rhenium filament for TIMS analysis. The ¹⁴³Nd/¹⁴⁴Nd ratio is measured.
- 3.2. Mass Fractionation Correction: Instrumental mass fractionation is corrected by normalizing the measured isotope ratios to a stable isotope ratio of Neodymium, typically ¹⁴⁶Nd/¹⁴⁴Nd = 0.7219.[7]
- 3.3. Quality Control: To ensure accuracy and precision, a standard reference material with a known Nd isotopic composition (e.g., JNdi-1) should be analyzed along with the samples.[7]

The measured value for the standard should be within the accepted range. Procedural blanks should also be analyzed to monitor for contamination.

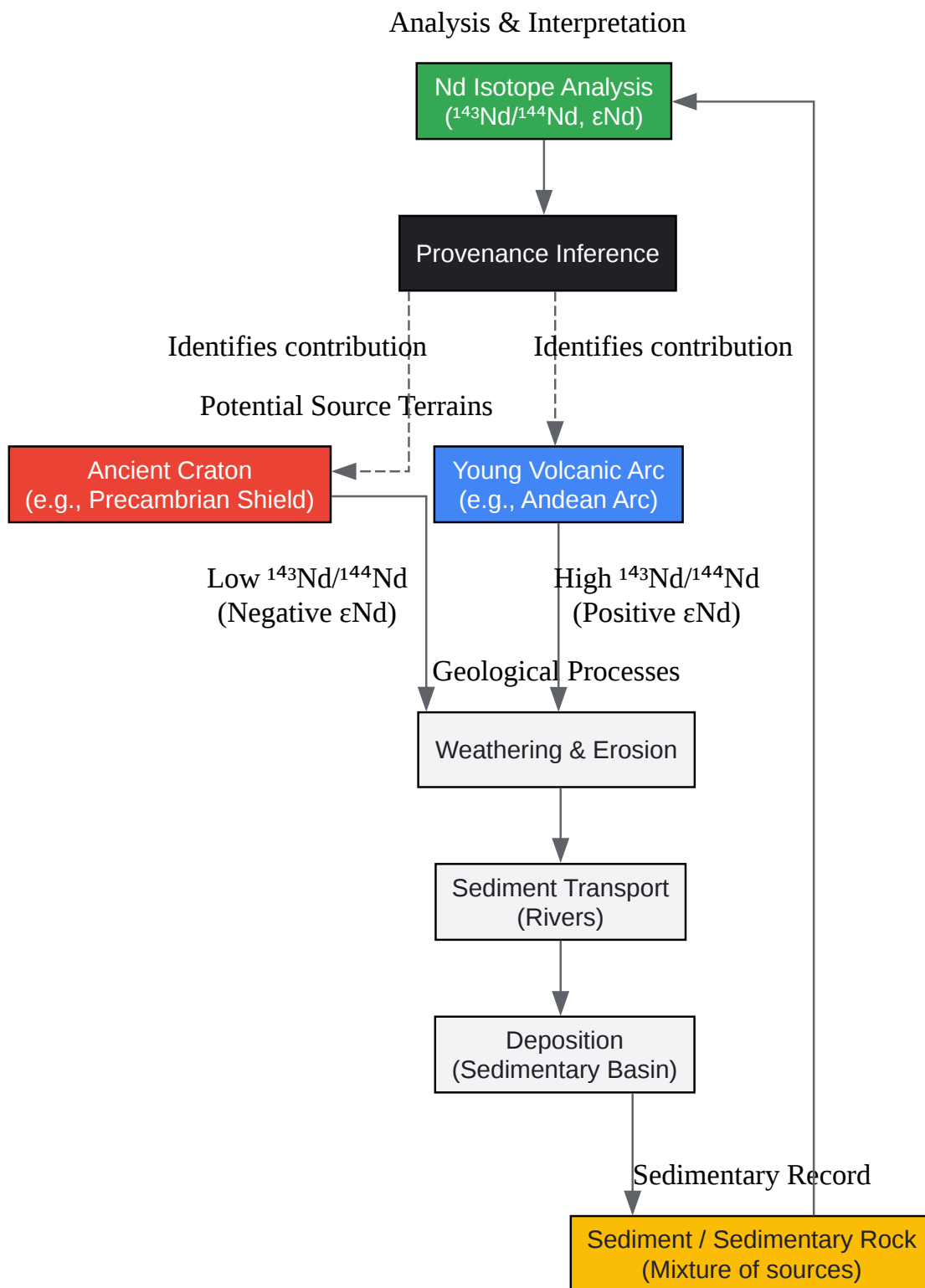
Mandatory Visualizations

The following diagrams illustrate the conceptual framework and experimental workflow for **Neodymium-143** based sedimentary provenance studies.



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Experimental Workflow for Nd Isotope Analysis.



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Conceptual Model of Nd Isotopes in Provenance.

Conclusion

Neodymium-143 isotope geochemistry is an indispensable tool in modern sedimentary provenance studies. The distinct isotopic signatures of various crustal source rocks, coupled with the chemical robustness of Nd during surficial processes, allow for the reliable tracing of sediment transport pathways and the reconstruction of paleodrainage systems. The detailed protocols and data provided in this application note offer a comprehensive guide for researchers and scientists to effectively apply this powerful technique in their own studies. By following standardized analytical procedures and carefully interpreting the isotopic data within a well-understood geological context, it is possible to unravel the complex history of sediment generation and dispersal, providing valuable insights into the dynamic processes that shape the Earth's surface.

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